

# A Comparative Guide to the Recovery of Carbosulfan in Fortified Water Samples

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbosulfan

Cat. No.: B1218777

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of analytical methodologies for the determination of **carbosulfan** in fortified water samples. The following sections detail the performance of various techniques, supported by experimental data, to assist researchers in selecting the most appropriate method for their specific needs.

## Performance Comparison of Analytical Methods

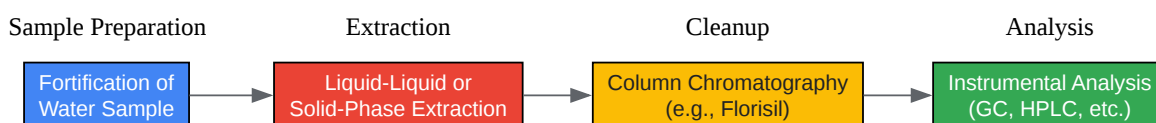
The recovery of **carbosulfan** from fortified water samples has been successfully demonstrated using several analytical techniques. Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are the most prevalent methods, each with various detectors offering different levels of sensitivity and selectivity. Spectrophotometric methods have also been reported. The choice of method often depends on the required limit of detection, the complexity of the sample matrix, and the availability of instrumentation.

A summary of the performance of different analytical methods for **carbosulfan** recovery in water is presented in the table below.

Analytical Method	Fortification Level	Recovery (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
GC-NPD	0.01 ppm	Good	-	-	[1]
GC-ECD	0.1, 0.5, 1.0, 1.5 µg/g	94.93 - 102.67	0.1 ng	0.002 µg	[2]
HPLC-UV	0.05, 0.1, 0.5 ppm	85.52 - 88.94 (in soil)	-	-	[3]
Spectrophotometry	1 - 12 µg/ml	98 - 99	-	-	[4]
GC-MS	-	>70% (in various tissues)	0.005 mg/kg	0.05 mg/kg	[5]
LC-MS/MS	-	-	Low ng/L	-	[6]
MEKC-UV	10.0 - 100.0 µM	95.5 ± 1.4% (for carbofuran)	4.0 µM	-	[7]

## Experimental Workflow

The general workflow for the analysis of **carbosulfan** in fortified water samples involves sample preparation, extraction of the analyte, cleanup of the extract, and finally, instrumental analysis. A visual representation of this process is provided below.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Determination of carbosulfan and carbofuran residues in plants, soil and water by gas chromatography [hero.epa.gov]
- 2. ijair.org [ijair.org]
- 3. masujournal.org [masujournal.org]
- 4. tsijournals.com [tsijournals.com]
- 5. 656. Carbosulfan (Pesticide residues in food: 1984 evaluations) [inchem.org]
- 6. Methods of analysis—Determination of pesticides in filtered water and suspended sediment using liquid chromatography- and gas chromatography-tandem mass spectrometry [pubs.usgs.gov]
- 7. Analysis of carbofuran, carbosulfan, isoprocarb, 3-hydroxycarbofuran, and 3-ketocarbofuran by micellar electrokinetic chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to the Recovery of Carbosulfan in Fortified Water Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218777#recovery-studies-of-carbosulfan-in-fortified-water-samples]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)